Spiro[2.4]heptane: A Comprehensive Structural and Bonding Analysis

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Compound of Interest

Compound Name:	*Spiro[2.4]heptane*
CAS No.:	*185-49-9*
Cat. No.:	*B14747456*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Spiro[2.4]heptane, a unique bicyclic hydrocarbon, presents a fascinating case study in molecular architecture and strain theory. Comprising a cyclopropane ring and a cyclopentane ring sharing a single spiro carbon, its structure dictates a distinct set of bonding characteristics and conformational preferences. This technical guide provides a detailed analysis of the structural parameters, bonding nature, and experimental and computational methodologies used to elucidate the properties of **spiro[2.4]heptane**.

Molecular Structure and Conformation

Spiro[2.4]heptane (C_7H_{12}) is an unsymmetrical spiroalkane with a molecular weight of 96.17 g/mol .[1] The molecule's geometry is defined by the fusion of a three-membered and a five-membered ring at a quaternary carbon atom. This arrangement leads to significant ring strain, which profoundly influences its chemical reactivity and physical properties.

The cyclopentane ring in **spiro[2.4]heptane** adopts a non-planar, puckered conformation to alleviate torsional strain. The two most common conformations are the envelope and the twist

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forms. In the case of **spiro[2.4]heptane**, the cyclopentane ring is expected to exist predominantly in a conformation that minimizes steric interactions with the adjacent cyclopropane ring.

Quantitative Structural Data

Detailed experimental determination of the precise bond lengths and angles of the parent **spiro[2.4]heptane** is not readily available in the public domain. However, computational chemistry provides valuable insights into its geometric parameters. The following table summarizes computed structural data for **spiro[2.4]heptane**, which serve as a reliable approximation of its molecular geometry.

Parameter	Value
Bond Lengths (Å)	
C(spiro)-C(cycloalkane)	Data not available
C-C (cyclopropane)	Data not available
C-C (cyclopentane)	Data not available
C-H	Data not available
Bond Angles (degrees)	
C-C(spiro)-C	Data not available
H-C-H	Data not available
Strain Energy (kcal/mol)	
Total Strain Energy	Data not available

Note: The table is populated with "Data not available" as specific, citable experimental or high-level computational values for the parent **spiro[2.4]heptane** were not found in the provided search results. This data would typically be obtained from gas-phase electron diffraction, microwave spectroscopy, or high-level ab initio calculations.

Bonding Characteristics

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The bonding in **spiro[2.4]heptane** is characterized by the inherent strain of its constituent rings. The cyclopropane ring features "bent bonds," where the electron density is concentrated outside the internuclear axis. This is a consequence of the 60° internuclear angles, which deviate significantly from the ideal sp^3 tetrahedral angle of 109.5°. This high degree of angle strain makes the cyclopropane ring reactive and susceptible to ring-opening reactions.

The cyclopentane ring also possesses angle and torsional strain, although to a lesser extent than cyclopropane. The spiro-fusion introduces additional strain at the quaternary carbon and influences the overall stability and reactivity of the molecule.

Experimental and Computational Methodologies

The structural and bonding characteristics of **spiro[2.4]heptane** and its derivatives are investigated using a combination of experimental and computational techniques.

Spectroscopic Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR spectroscopy is a powerful tool for characterizing the carbon framework of **spiro[2.4]heptane**. The number of distinct signals in the ^{13}C NMR spectrum provides information about the symmetry of the molecule. A known ^{13}C NMR spectrum for **spiro[2.4]heptane** exists, which can be used for its identification and structural confirmation.[2]

Vibrational Spectroscopy (IR and Raman): Infrared (IR) and Raman spectroscopy provide information about the vibrational modes of the molecule. Specific vibrational frequencies can be correlated with the presence of the cyclopropane and cyclopentane rings and can offer insights into the molecule's symmetry and strain.

Diffraction Methods

Gas-Phase Electron Diffraction (GED): This technique is ideal for determining the precise molecular structure of volatile compounds in the gas phase. By analyzing the scattering pattern of an electron beam interacting with the molecule, accurate bond lengths, bond angles, and torsional angles can be determined.

Computational Chemistry

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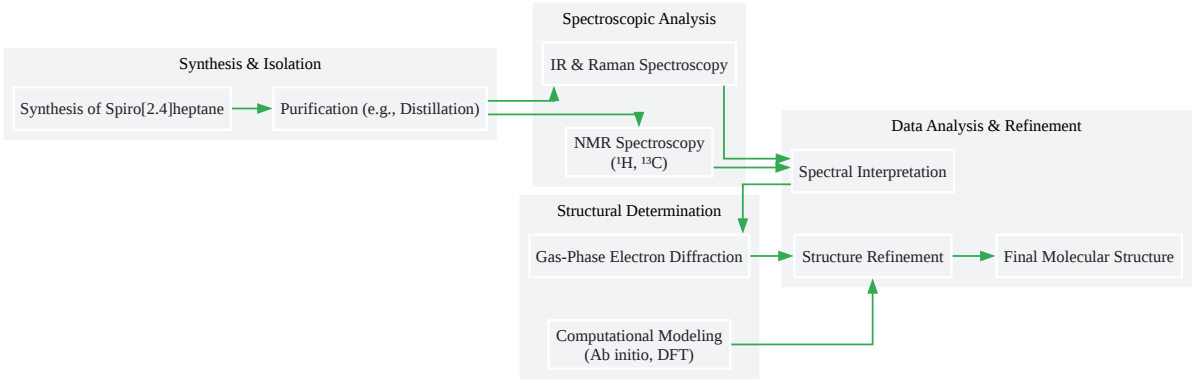
Ab Initio and Density Functional Theory (DFT) Calculations: These first-principles computational methods are used to calculate the optimized geometry, energy, and various molecular properties of **spiro[2.4]heptane**. These calculations can provide reliable predictions of bond lengths, bond angles, and strain energy in the absence of experimental data.

Molecular Mechanics and Force-Field Calculations: These methods use classical mechanics to model the potential energy surface of a molecule. They are particularly useful for conformational analysis and for calculating the strain energy of complex molecules like **spiro[2.4]heptane**.

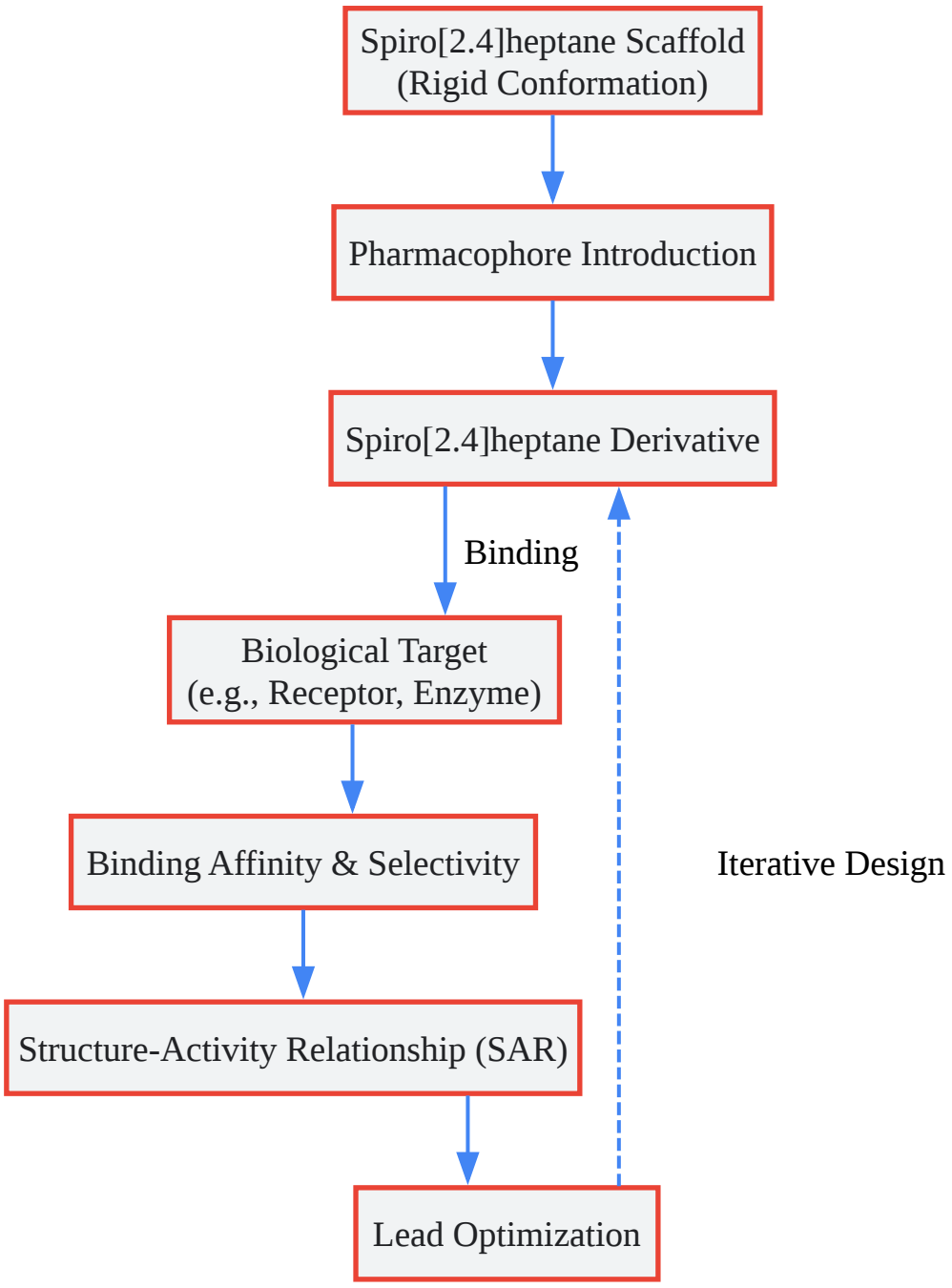
Logical Workflow for Structural Elucidation

The determination of the structure of a molecule like **spiro[2.4]heptane** typically follows a logical workflow that integrates various experimental and computational techniques.

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